

A Technical Guide to Allyl Alcohol-1-13C for Research Applications

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Compound of Interest

Compound Name: Allyl alcohol-1-13C

Cat. No.: B1625885

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Allyl alcohol-1-13C**, a site-specifically labeled isotopic compound crucial for advanced research in chemical and biochemical sciences. This document details its commercial availability, key specifications, and practical applications, including cited experimental methodologies.

Introduction to Allyl Alcohol-1-13C

Allyl alcohol-1-13C (CAS No: 102781-45-3) is an isotopically labeled version of allyl alcohol where the carbon atom at the C-1 position (the carbon bearing the hydroxyl group) is replaced with the stable isotope carbon-13 (^{13}C). This specific labeling makes it an invaluable tool for tracing reaction mechanisms, mapping metabolic pathways, and enhancing nuclear magnetic resonance (NMR) spectroscopy signals.^[1] The low natural abundance of ^{13}C (~1.1%) ensures that the signal from the labeled position is distinct and easily traceable against the natural background, providing unparalleled precision in experimental analysis.^[1]

Commercial Suppliers and Specifications

Allyl alcohol-1-13C is available from several specialized chemical suppliers. The table below summarizes key quantitative data from prominent vendors to facilitate comparison and procurement.

Supplier /Manufacturer	Product Name	Isotopic Enrichment	Chemical Purity	CAS Number	Molecular Weight (g/mol)	Available Quantity / Form	Storage Conditions
Cambridge Isotope Laboratories, Inc. (CIL)	Allyl alcohol (1- ¹³ C, 99%) 97% CP	99%	97%	102781-45-3	59.07	0.1 g (Neat)	-
Sigma-Aldrich (Merck)	Allyl alcohol-1- ¹³ C	99 atom % ¹³ C	≥98% (by GC)	102781-45-3	59.07	-	-
Benchmark	Allyl alcohol-1- ¹³ C	-	-	102781-45-3	59.07	-	Research use only
Pharmaffiliates	Allyl Alcohol-1- ¹³ C	-	-	102781-45-3	59.07	-	2-8°C Refrigerator

Note: Data is subject to change and should be verified with the supplier. Some suppliers may not publicly list all specifications.

Key Applications and Methodologies

The specific placement of the ¹³C label at a reactive center makes this compound a powerful probe for a variety of applications.

Mechanistic Elucidation in Organic Chemistry

The primary use of **Allyl alcohol-1-¹³C** is to unravel the intricate step-by-step processes of chemical reactions.^[1] By tracking the position of the ¹³C label in reactants, intermediates, and products, chemists can distinguish between proposed reaction pathways, understand bond formation and breakage, and identify transient species.^[1]

A key area of application is in palladium-catalyzed reactions, such as allylic amination. The ^{13}C label helps to elucidate the role of catalysts and co-catalysts in the activation of the C-O bond.

[1]

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References

- 1. Allyl alcohol-1- ^{13}C | 102781-45-3 | Benchchem [benchchem.com]
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